

Best practices for handling and dissolving Amino-PEG1-C2-acid.

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Compound of Interest

Compound Name: Amino-PEG1-C2-acid

Cat. No.: B1664896

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Technical Support Center: Amino-PEG1-C2-acid

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and dissolving **Amino-PEG1-C2-acid**.

Frequently Asked Questions (FAQs)

Q1: What is **Amino-PEG1-C2-acid**?

Amino-PEG1-C2-acid is a PEG-based PROTAC (Proteolysis Targeting Chimera) linker.^[1] It is a heterobifunctional molecule used in the synthesis of PROTACs, which are designed to recruit a target protein to an E3 ubiquitin ligase, leading to the degradation of the target protein.^[1]

Q2: What are the general storage conditions for **Amino-PEG1-C2-acid**?

For long-term storage, **Amino-PEG1-C2-acid** powder should be stored at -20°C.^[2] Stock solutions in solvent should be stored at -80°C for up to 6 months or -20°C for up to 1 month.^[3] It is recommended to protect the compound from light.^[3]

Q3: What is the solubility of **Amino-PEG1-C2-acid**?

There are conflicting reports regarding the solubility of **Amino-PEG1-C2-acid**. Some suppliers indicate that it is soluble in water, DMSO, and DMF.^[1] Another supplier specifies its solubility in water to be 27 mg/mL but states it is insoluble in DMSO and ethanol.^[2] This discrepancy may be due to batch-to-batch variations or the hydration state of the compound and the solvent. For

a similar PEG-linker, it has been noted that hygroscopic DMSO (DMSO that has absorbed water) can significantly impact solubility, and using a fresh, unopened bottle of DMSO is recommended.^[4]

Q4: The compound is difficult to dissolve. What can I do?

If you encounter difficulties dissolving **Amino-PEG1-C2-acid**, consider the following troubleshooting steps:

- Use a fresh bottle of anhydrous solvent: Particularly for DMSO, water absorption can affect solubility.
- Sonication: Gentle sonication can help break up aggregates and promote dissolution.^[4]
- Warming: Gently warming the solution (e.g., to 37°C or up to 60°C for some related compounds) can increase solubility.^[4] However, be mindful of the potential for degradation with prolonged heating.
- Start with water: Given the more consistent reports of water solubility, dissolving in water first and then diluting with other solvents might be a viable strategy, depending on your experimental needs.

Data Presentation

Property	Value	Reference
Molecular Weight	133.15 g/mol	[2]
Formula	C5H11NO3	[2]
CAS Number	144942-89-2	[2]
Appearance	White to off-white solid	[1]
Purity	Typically ≥98%	[1]
Solubility in Water	27 mg/mL (202.77 mM)	[2]
Solubility in Organic Solvents	Conflicting reports: Soluble in DMSO & DMF vs. Insoluble in DMSO & Ethanol	[1][2]
Powder Storage	-20°C, protect from light	[2]
Solution Storage	-80°C (6 months) or -20°C (1 month), protect from light	[3]

Experimental Protocols

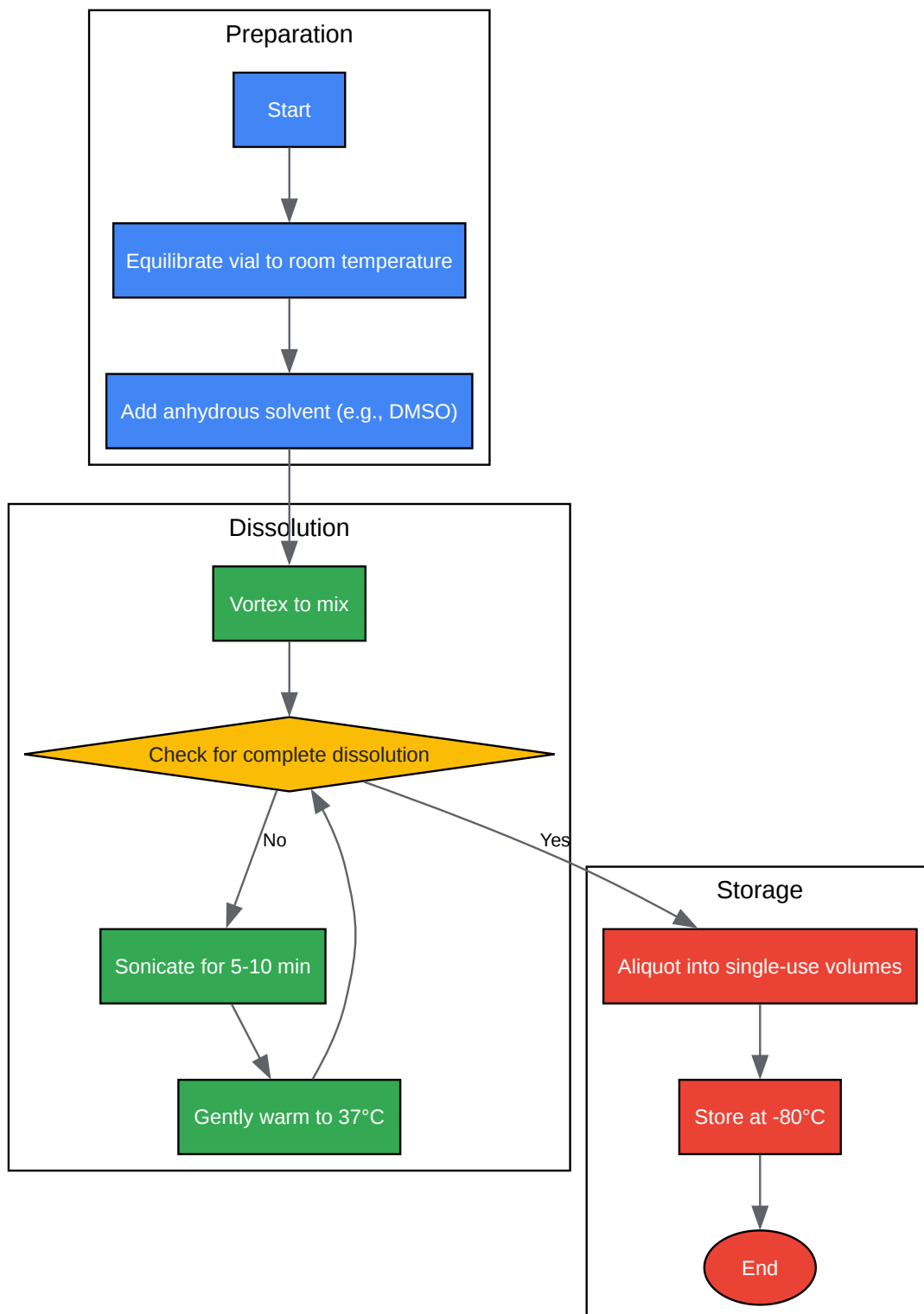
Protocol for Reconstitution of **Amino-PEG1-C2-acid**

- Equilibration: Before opening, allow the vial of **Amino-PEG1-C2-acid** to equilibrate to room temperature for at least 20 minutes to prevent moisture condensation.
- Solvent Selection: Based on the available data, start with high-purity, anhydrous DMSO or water. If using DMSO, it is highly recommended to use a newly opened bottle.
- Stock Solution Preparation (Example for a 10 mM stock solution in DMSO):
 - Calculate the required volume of DMSO. For 1 mg of **Amino-PEG1-C2-acid** (MW: 133.15), you will need 751 µL of DMSO for a 10 mM solution.
 - Add the calculated volume of DMSO to the vial.
 - Vortex briefly to mix.

- Assisted Dissolution (if necessary):
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
 - If solubility is still an issue, gently warm the vial to 37°C for a few minutes.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months).

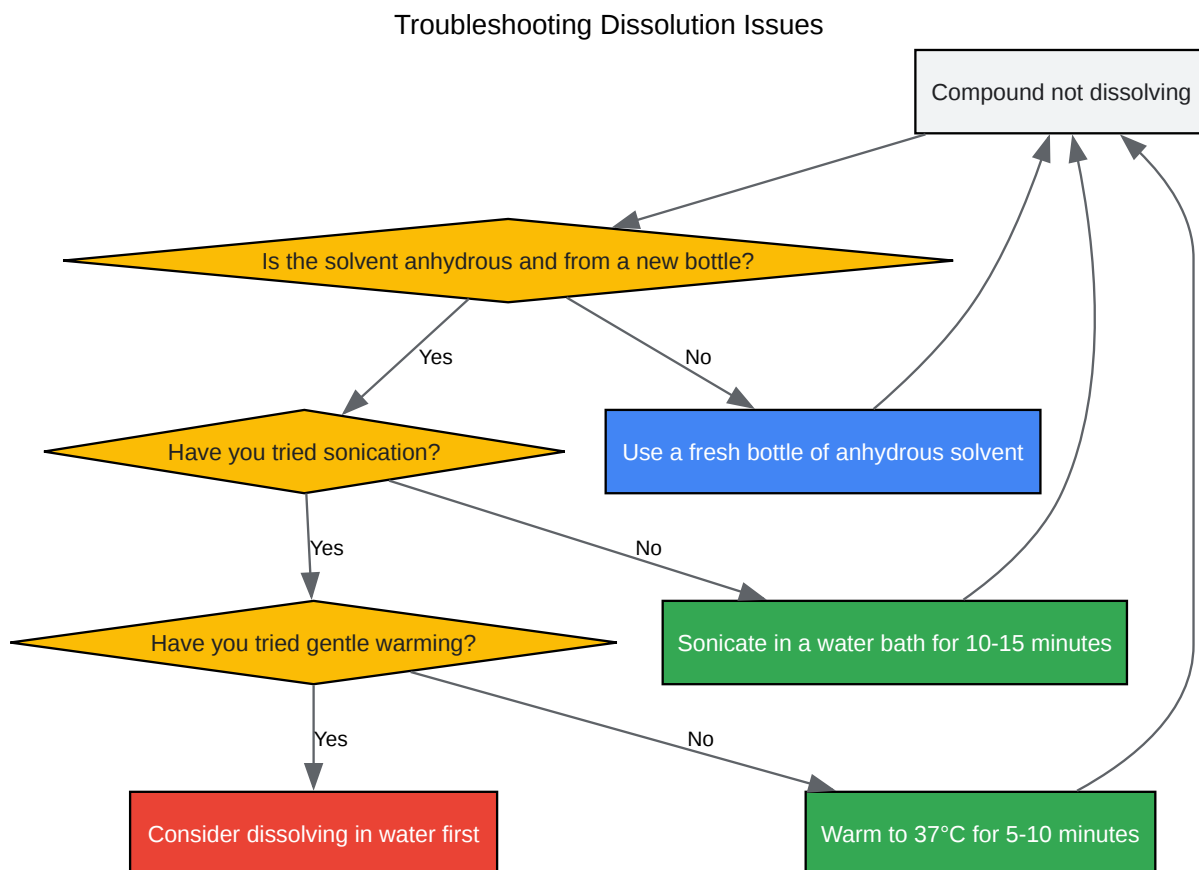
Mandatory Visualization

Experimental Workflow: Dissolving Amino-PEG1-C2-acid



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Caption: Workflow for dissolving **Amino-PEG1-C2-acid**.



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Caption: Logical steps for troubleshooting dissolution problems.

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References

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